

Personal protective equipment for handling 4-Bromoisoquinolin-3-amine

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Compound of Interest

Compound Name: 4-Bromoisoquinolin-3-amine

Cat. No.: B079041

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Essential Safety and Handling Guide for 4-Bromoisoquinolin-3-amine

This guide provides critical safety, handling, and disposal information for **4-Bromoisoquinolin-3-amine**, tailored for researchers and professionals in drug development. Given the compound's potential hazards, adherence to these protocols is essential for ensuring laboratory safety. The information is compiled based on safety data for structurally similar compounds.

Hazard Identification

4-Bromoisoquinolin-3-amine and related chemical structures are associated with significant health risks. The primary hazards include:

- Acute Toxicity: Harmful or fatal if swallowed, in contact with skin, or inhaled.[1][2]
- Skin Corrosion/Irritation: Causes skin irritation, and potentially severe skin burns.[1][2]
- Eye Damage/Irritation: Causes serious eye irritation or damage.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory for handling **4-Bromoisoquinolin-3-amine** to minimize exposure.[\[3\]](#) All personnel must be trained on the proper use and disposal of PPE.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over goggles to protect against splashes.
Hands	Double Nitrile or Neoprene/Butyl Gloves	For incidental contact, double-layered nitrile gloves are recommended. For direct handling or risk of splashes, heavy-duty neoprene or butyl rubber gloves should be used. [3] Gloves must be changed immediately if contaminated. [3]
Respiratory	N95 Dust Mask or Respirator	An N95-rated dust mask or a NIOSH/MSHA approved respirator is required if handling the solid form which can generate dust, or if exposure limits are exceeded. [4] [5]
Body	Chemical-Resistant Laboratory Coat	A fully buttoned, long-sleeved lab coat made of appropriate chemical-resistant material is required. [3]

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the procedure for safely handling **4-Bromoisoquinolin-3-amine** in a laboratory setting.

1. Preparation and Engineering Controls:

- Verify that a chemical fume hood is certified and functioning correctly before starting any work.[3]
- Designate a specific area within the fume hood for handling the compound to contain potential contamination.[3]
- Ensure that an emergency eyewash station and safety shower are accessible and unobstructed.[1][4]
- Assemble all necessary equipment (e.g., glassware, spatulas, weigh boats) and reagents inside the fume hood before introducing the compound.[3]

2. Handling the Compound:

- Perform all manipulations of **4-Bromoisoquinolin-3-amine**, including weighing and transferring, inside the designated fume hood.
- Avoid generating dust.[6] Use procedures like carefully handling solids to minimize airborne particles.
- Keep the container tightly closed when not in use.[2][4]
- Do not eat, drink, or smoke in the handling area.[2][4]

3. Post-Handling Procedures:

- Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent and cleaning agent.
- Carefully remove PPE, avoiding contact with potentially contaminated outer surfaces. Gloves should be removed last.[3]
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1][2][4]
- Immediately change any clothing that becomes contaminated.

Emergency First Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[4]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of soap and water.[4] Seek medical attention if irritation persists.[4]
- In Case of Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes at an eyewash station, holding eyelids open.[3][4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[3]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.

Disposal Plan

Proper disposal of **4-Bromoisoquinolin-3-amine** and associated waste is crucial to prevent environmental contamination and ensure safety.

1. Waste Segregation:

- Solid Waste: All solid materials contaminated with **4-Bromoisoquinolin-3-amine** (e.g., gloves, weigh boats, paper towels, contaminated PPE) must be collected in a designated, sealed, and clearly labeled hazardous waste container.[3]
- Liquid Waste: Solutions containing the compound should be collected in a separate, sealed, and labeled hazardous waste container specifically for halogenated organic compounds.[3]

2. Storage of Waste:

- Store waste containers in a well-ventilated, secure area, away from incompatible materials.
- Ensure all waste containers are tightly closed to prevent leaks or spills.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[3]
- Disposal must adhere to all local, state, and federal regulations for hazardous chemical waste.[3]

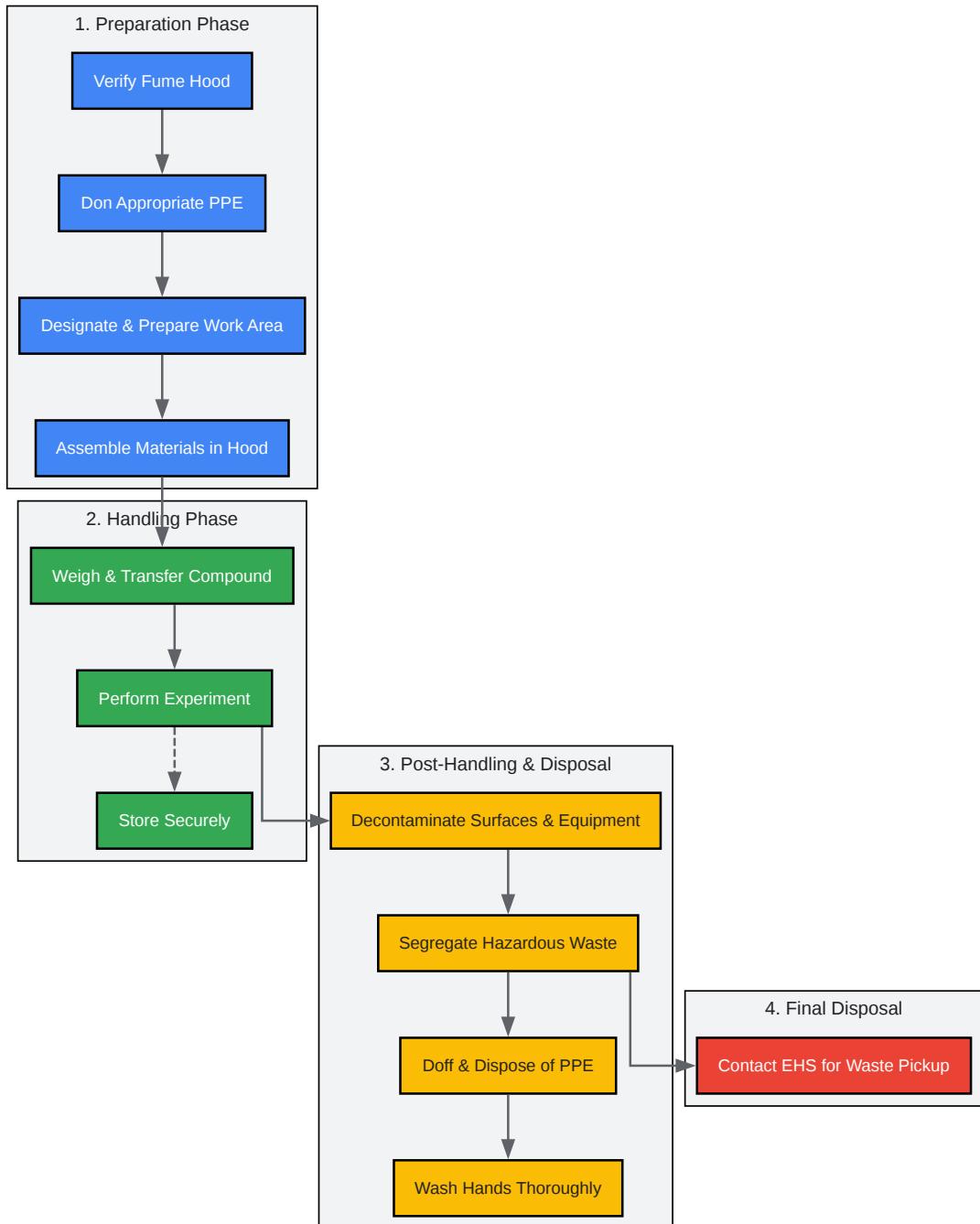
Chemical and Physical Properties

The following table summarizes key quantitative data for compounds structurally related to **4-Bromoisoquinolin-3-amine**.

Property	Value	Source Compound
Melting Point	40-43 °C	4-Bromoisoquinoline
Boiling Point	280-285 °C	4-Bromoisoquinoline
Flash Point	113 °C (235.4 °F) - closed cup	4-Bromoisoquinoline
Molecular Weight	223.07 g/mol (Calculated)	4-Bromoisoquinolin-3-amine

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Bromoisoquinolin-3-amine**, from preparation to final disposal.

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Caption: Workflow for safe handling of **4-Bromoisoquinolin-3-amine**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. aksci.com [aksci.com]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. 4-氨基-3-溴吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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